

# 2-Fluoro-5-(trifluoromethyl)benzyl bromide

## molecular weight and formula

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### Compound of Interest

Compound Name: 2-Fluoro-5-(trifluoromethyl)benzyl  
bromide

Cat. No.: B1302108

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## A Technical Guide to 2-Fluoro-5-(trifluoromethyl)benzyl bromide

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Fluoro-5-(trifluoromethyl)benzyl bromide**, a fluorinated organic compound of significant interest to researchers and professionals in the fields of drug development and chemical synthesis.

## Core Properties and Identifiers

**2-Fluoro-5-(trifluoromethyl)benzyl bromide** is a halogenated benzene derivative.<sup>[1]</sup> Its key properties and identifiers are summarized in the table below, providing a quick reference for laboratory use.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>5</sub> BrF <sub>4</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	257.026 g/mol <a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	220239-69-0 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Synonyms	2-Fluoro-5-trifluoromethylbenzyl bromide, 2-Bromomethyl-1-fluoro-4-trifluoromethylbenzene <a href="#">[2]</a> <a href="#">[4]</a>
Physical Form	Liquid or Solid <a href="#">[1]</a> <a href="#">[3]</a>
Purity	97% - 98% <a href="#">[1]</a> <a href="#">[2]</a>
InChI Key	BYRMZRWUEAESEZ-UHFFFAOYSA-N <a href="#">[1]</a>
SMILES String	Fc1ccc(cc1CBr)C(F)(F)F

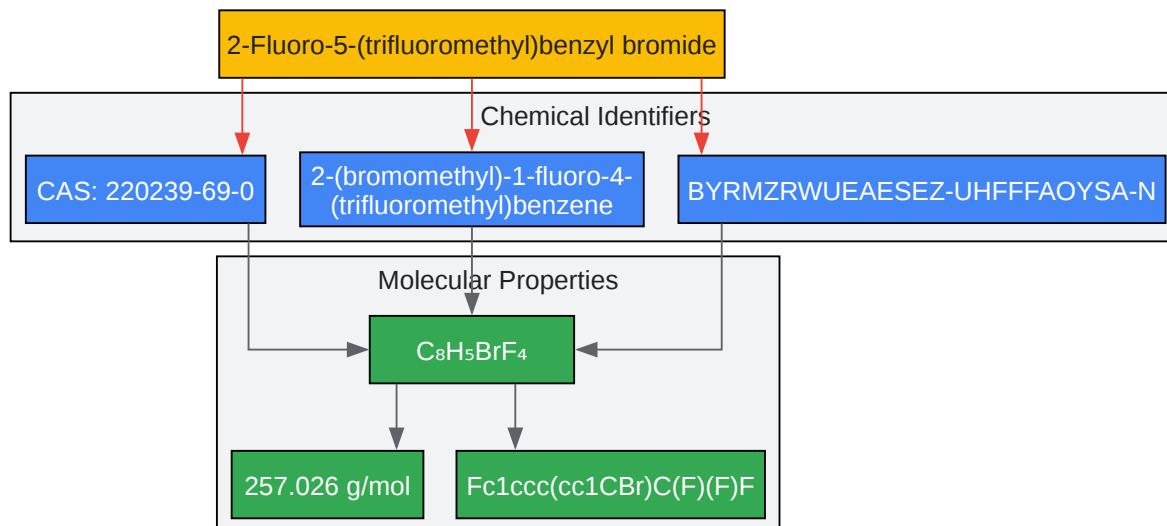
## Experimental Protocols and Applications

Detailed experimental protocols for **2-Fluoro-5-(trifluoromethyl)benzyl bromide** are application-specific and are typically found within published research literature. As a chemical reagent, it primarily serves as a building block in the synthesis of more complex molecules. Its application can be seen in the development of novel pharmaceutical compounds and other specialty chemicals.

Due to the nature of this compound as a chemical intermediate, there are no established signaling pathways directly associated with it. The biological activity of its derivatives would be dependent on the final molecular structure.

## Chemical Identity and Properties Relationship

The following diagram illustrates the logical relationship between the various identifiers and the fundamental properties of **2-Fluoro-5-(trifluoromethyl)benzyl bromide**.

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Caption: Relationship between identifiers and properties.

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## References

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